

Eicosyl Methane Sulfonate: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *Eicosyl methane sulfonate*

Cat. No.: *B15601164*

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Abstract

Eicosyl methane sulfonate is a long-chain alkyl ester of methanesulfonic acid used in various research and pharmaceutical development applications. Proper handling and storage of this compound are critical to ensure its integrity and the reliability of experimental outcomes. This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Eicosyl methane sulfonate**. Due to the limited availability of public data specific to this molecule, this guide also draws upon established knowledge of related short-chain alkyl methanesulfonates to infer potential stability characteristics, degradation pathways, and analytical methodologies for stability assessment. All quantitative data is summarized in structured tables, and detailed experimental protocols for analogous compounds are provided as a reference for developing stability-indicating methods.

Introduction

Eicosyl methane sulfonate (C₂₁H₄₄O₃S) is a lipid-like molecule that finds application in areas such as drug delivery and as a synthetic intermediate. As with any high-purity chemical reagent, its stability is a key factor in its efficacy and in the reproducibility of research. Alkyl methanesulfonates, as a class of compounds, are known to be susceptible to hydrolysis and are considered potential genotoxic impurities (PGIs) in pharmaceutical products. This necessitates a thorough understanding of their stability profile. This guide aims to provide the

most current and relevant information on the stability and storage of **Eicosyl methane sulfonate** to support its proper use in a scientific setting.

Chemical Properties

A summary of the key chemical identifiers for **Eicosyl methane sulfonate** is provided in the table below.

Property	Value
Chemical Name	Eicosyl methane sulfonate
Synonyms	1-Eicosanol, methanesulfonate; Eicosyl mesylate
CAS Number	3381-25-7
Molecular Formula	C ₂₁ H ₄₄ O ₃ S
Molecular Weight	376.64 g/mol
Purity	Typically >99%

Recommended Storage Conditions

While detailed stability studies for **Eicosyl methane sulfonate** are not widely published, a consistent recommendation across multiple chemical suppliers is to store the compound under freezing conditions to minimize degradation.

Parameter	Recommendation	Citations
Storage Temperature	-20°C	[1] [2]
Storage Atmosphere	Store under an inert atmosphere.	
Container	Keep in a tightly sealed container.	

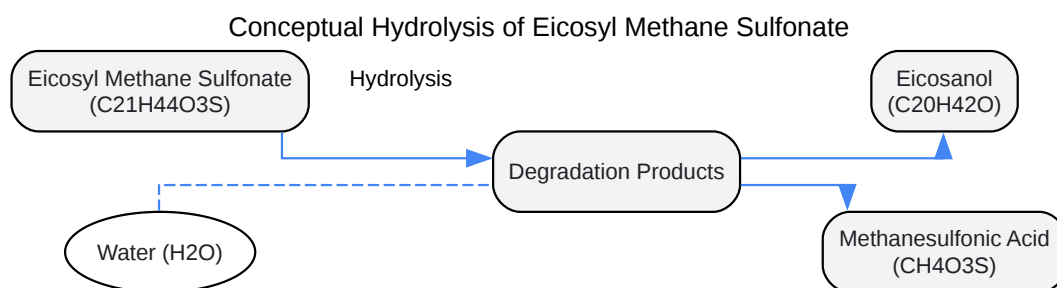
Stability Profile and Potential Degradation

Direct quantitative data on the degradation kinetics and shelf-life of **Eicosyl methane sulfonate** under various conditions (e.g., temperature, humidity, light) is not readily available in the public domain. However, based on the known chemistry of other alkyl methanesulfonates, such as methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS), certain inferences can be drawn.

Hydrolysis

The primary degradation pathway for alkyl methanesulfonates is hydrolysis. The ester linkage is susceptible to cleavage by water, yielding the corresponding alcohol (eicosanol) and methanesulfonic acid. The rate of hydrolysis is influenced by pH and temperature. Studies on other methanesulfonate esters have shown that hydrolysis can occur under both acidic and alkaline conditions.

A conceptual diagram of the potential hydrolysis of **Eicosyl methane sulfonate** is presented below.



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Caption: Potential hydrolytic degradation pathway of **Eicosyl methane sulfonate**.

Incompatible Materials

Based on the reactivity of similar compounds, **Eicosyl methane sulfonate** should be kept away from strong oxidizing agents and strong bases to prevent accelerated degradation.

Experimental Protocols for Stability Assessment

While specific protocols for **Eicosyl methane sulfonate** are not published, methods for the analysis of other alkyl methanesulfonates can be adapted for stability-indicating assays. Forced degradation studies are recommended to identify potential degradation products and to validate the analytical method's ability to separate these from the parent compound.

Forced Degradation Studies (Conceptual)

Forced degradation studies are essential for understanding the intrinsic stability of a compound and for developing stability-indicating analytical methods.[3] A typical forced degradation study would involve exposing a solution of **Eicosyl methane sulfonate** to various stress conditions.

Stress Condition	Typical Protocol
Acid Hydrolysis	0.1 M HCl at 60°C for 24 hours
Base Hydrolysis	0.1 M NaOH at 60°C for 24 hours
Oxidation	3% H2O2 at room temperature for 24 hours
Thermal Degradation	Solid sample at 80°C for 48 hours
Photostability	Expose to light (ICH Q1B guidelines)

Analytical Methodologies

Gas chromatography-mass spectrometry (GC-MS) and high-performance liquid chromatography (HPLC) are common techniques for the analysis of alkyl methanesulfonates. Due to the lack of a strong chromophore in **Eicosyl methane sulfonate**, HPLC analysis would likely require derivatization or the use of a universal detector such as a charged aerosol detector (CAD) or mass spectrometer (MS).

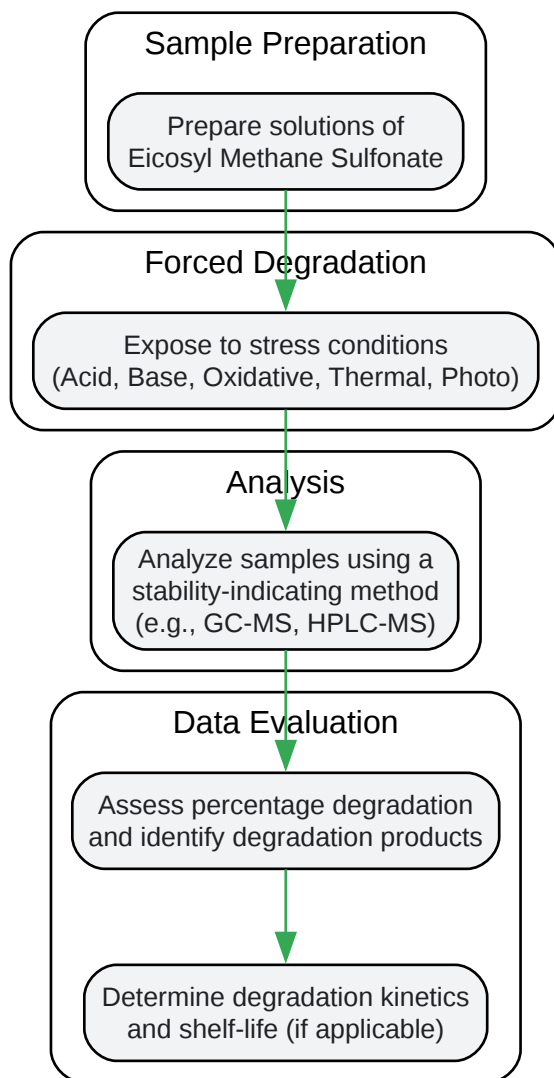
Example GC-MS Method for Alkyl Methanesulfonates (Adapted for **Eicosyl Methane Sulfonate**)[4][5][6]

- Column: A low to mid-polarity capillary column (e.g., DB-5 or equivalent).
- Injection: Splitless injection to ensure sensitivity.

- **Oven Program:** A temperature gradient starting at a low enough temperature to trap the analyte, then ramping to a high temperature to ensure elution of the long-chain compound. A starting point could be 100°C, holding for 2 minutes, then ramping at 15°C/min to 300°C and holding for 10 minutes.
- **Detector:** Mass spectrometer operating in either full scan mode for identification of degradation products or selected ion monitoring (SIM) mode for quantification.
- **Sample Preparation:** The sample should be dissolved in a suitable organic solvent such as N,N-dimethylformamide or a mixture of acetonitrile, water, and a small amount of ammonia to improve peak shape.

The following diagram illustrates a general workflow for conducting a stability study on **Eicosyl methane sulfonate**.

Workflow for Stability Assessment of Eicosyl Methane Sulfonate



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Caption: A general experimental workflow for assessing the stability of **Eicosyl methane sulfonate**.

Summary and Conclusions

The stability and proper storage of **Eicosyl methane sulfonate** are crucial for its effective use in research and development. While specific stability data for this long-chain alkyl methanesulfonate is not widely available, consistent recommendations from suppliers indicate that it should be stored at -20°C in a tightly sealed container, preferably under an inert atmosphere.

Based on the behavior of analogous shorter-chain alkyl methanesulfonates, **Eicosyl methane sulfonate** is likely susceptible to hydrolysis, which would be its primary degradation pathway. Researchers and drug development professionals should be aware of this potential instability and consider it when designing experiments and formulations.

For quantitative stability assessment, the development of a validated, stability-indicating analytical method is recommended. Methodologies such as GC-MS or HPLC-MS, which have been successfully applied to other alkyl methanesulfonates, can serve as a starting point for method development. Forced degradation studies are a critical component of this process to ensure the method is capable of separating and quantifying any potential degradation products.

Until more specific stability data becomes publicly available, adhering to the recommended storage conditions is the most effective way to ensure the quality and integrity of **Eicosyl methane sulfonate**.

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